

An In-depth Technical Guide to Pentylcyclohexane

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Compound of Interest

Compound Name: *Pentylcyclohexane*

CAS No.: 4292-92-6

Cat. No.: B1580667

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Introduction

Pentylcyclohexane is an alkyl-substituted cycloalkane characterized by a pentyl group attached to a cyclohexane ring. Its non-polar nature and physical properties make it a subject of interest in various research and industrial applications, primarily as a solvent and a synthetic intermediate.^{[1][2]} This guide provides a comprehensive overview of **pentylcyclohexane**, including its chemical identity, physicochemical properties, detailed synthetic protocols, and a logical workflow for its preparation.

Chemical Identity and Synonyms

The definitive identifier for **pentylcyclohexane** is its CAS (Chemical Abstracts Service) Registry Number.

- CAS Number: 4292-92-6^{[1][2][3][4][5][6]}

This compound is also known by several synonyms in scientific literature and commercial listings:

- 1-Cyclohexylpentane[1][2][3][5]
- Amylcyclohexane[1][2][3][5]
- n-Amylcyclohexane[3]
- Cyclohexane, pentyl-[1][2][3][5]
- n-Pentylcyclohexane[4][5]
- Pentane, 1-cyclohexyl-[1][5]

Physicochemical Properties

The properties of **pentylcyclohexane** are summarized in the table below, providing key data for its application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂	[1][3][4][5]
Molecular Weight	154.30 g/mol	[3][4][5]
Appearance	Colorless liquid	[1][7]
Odor	Mild	
Density	0.8 g/cm ³	[4][6]
Melting Point	-57.5 °C	[6][8]
Boiling Point	202-204 °C at 760 mmHg	[6][7]
Flash Point	63 °C (145 °F)	[4][6]
Solubility	Soluble in alcohol; Insoluble in water	[7][9]
Vapor Pressure	0.396 mmHg at 25 °C (estimated)	[7][8]
Refractive Index	1.4445	[6][8]

Experimental Protocols: Synthesis of Pentylcyclohexane

The synthesis of **pentylcyclohexane** can be achieved through a multi-step process commencing with the Friedel-Crafts acylation of benzene, followed by a reduction of the resulting ketone, and subsequent hydrogenation of the aromatic ring.

Step 1: Friedel-Crafts Acylation of Benzene with Valeryl Chloride

This initial step forms 1-phenyl-1-pentanone.

Materials:

- Anhydrous aluminum chloride (AlCl₃)

- Anhydrous benzene
- Valeryl chloride
- Methylene chloride (CH_2Cl_2)
- Ice
- Concentrated hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)

Equipment:

- Round-bottom flask with a reflux condenser and an addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and addition funnel, suspend anhydrous aluminum chloride in anhydrous benzene and methylene chloride.
- Cool the mixture to 0°C in an ice bath.
- Slowly add a solution of valeryl chloride in methylene chloride to the cooled mixture via the addition funnel. The rate of addition should be controlled to maintain the reaction temperature.

- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for an additional 15-30 minutes.
- Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl to quench the reaction.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with methylene chloride.
- Combine the organic layers and wash sequentially with water and saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator to yield crude 1-phenyl-1-pentanone.

Step 2: Clemmensen Reduction of 1-Phenyl-1-pentanone

This step reduces the ketone to form pentylbenzene.

Materials:

- 1-Phenyl-1-pentanone (from Step 1)
- Amalgamated zinc (zinc-mercury amalgam)
- Concentrated hydrochloric acid (HCl)
- Toluene

Equipment:

- Round-bottom flask with a reflux condenser
- Heating mantle
- Separatory funnel

Procedure:

- To a round-bottom flask containing amalgamated zinc, add concentrated hydrochloric acid, toluene, and 1-phenyl-1-pentanone.
- Heat the mixture under reflux for an extended period. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Separate the organic layer and wash it with water and then with a saturated solution of sodium bicarbonate.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate), filter, and remove the toluene by distillation to obtain pentylbenzene.

Step 3: Hydrogenation of Pentylbenzene

The final step involves the saturation of the aromatic ring to yield **pentylcyclohexane**.

Materials:

- Pentylbenzene (from Step 2)
- Palladium on carbon (Pd/C) catalyst (e.g., 10 wt. %)
- Methanol (anhydrous)
- Hydrogen gas (H₂)

Equipment:

- High-pressure reaction vessel (e.g., Parr hydrogenator)
- Magnetic stirrer
- Filtration apparatus

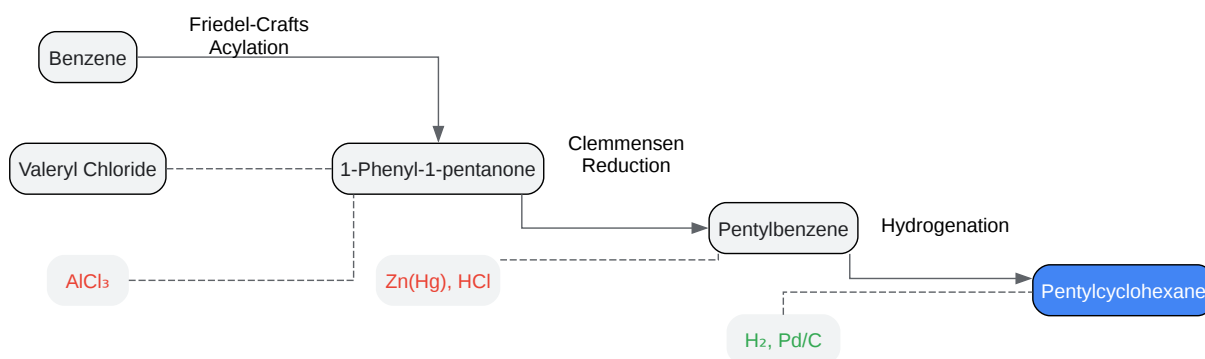
Procedure:

- In a high-pressure reaction vessel, dissolve pentylbenzene in anhydrous methanol.

- Carefully add the Pd/C catalyst to the solution under an inert atmosphere.
- Seal the reaction vessel and purge it several times with hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 50 psi).
- Stir the reaction mixture vigorously at room temperature for 24-48 hours, monitoring the reaction progress by GC-MS.
- Upon completion, carefully vent the hydrogen gas and purge the vessel with an inert gas.
- Filter the reaction mixture through a pad of Celite® to remove the catalyst, and wash the filter cake with methanol.
- Combine the filtrate and washings and remove the methanol under reduced pressure to yield **pentylcyclohexane**.

Logical Workflow Diagram

The following diagram illustrates the synthetic pathway from benzene to **pentylcyclohexane**.



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Caption: Synthetic pathway for **pentylcyclohexane**.

Applications and Research Interest

Pentylcyclohexane is primarily utilized in research and industrial settings.^{[1][2]} Its non-polar nature makes it a suitable solvent for various organic reactions.^{[1][9]} Furthermore, it serves as a model compound in studies concerning the behavior and properties of hydrocarbons.^{[1][2]} Due to its structural characteristics, it can be a valuable intermediate in the synthesis of more complex molecules, including those with potential applications in materials science and medicinal chemistry.

Safety Considerations

Pentylcyclohexane should be handled in a well-ventilated area using appropriate personal protective equipment.^{[1][2]} It may pose health risks if inhaled or ingested.^{[1][2]} For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Pentylcyclohexane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580667/docs#an-in-depth-technical-guide-to-pentylcyclohexane\]](https://www.benchchem.com/product/b1580667/docs#an-in-depth-technical-guide-to-pentylcyclohexane)

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